

Application Notes: Measuring Histone Acetylation Changes with Ep300/CREBBP-IN-2

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Compound of Interest

Compound Name: Ep300/CREBBP-IN-2

Cat. No.: B15140443

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Introduction

The paralogous proteins EP300 (E1A binding protein p300) and CREBBP (CREB binding protein, also known as CBP) are crucial histone acetyltransferases (HATs) that function as transcriptional co-activators.[1][2] They play a central role in regulating gene expression by catalyzing the acetylation of lysine residues on histone tails, most notably H3K18 and H3K27.[3][4] This modification, particularly H3K27 acetylation (H3K27ac), is a hallmark of active enhancers and promoters.[2] Dysregulation of EP300/CREBBP activity is implicated in various diseases, including cancer, making them significant therapeutic targets.[1][5]

Ep300/CREBBP-IN-2 is a potent and orally active small molecule inhibitor of the HAT activity of both EP300 and CREBBP, with IC50 values of 0.052 μ M and 0.148 μ M, respectively.[6] By blocking the catalytic function of these enzymes, the inhibitor leads to a global and locus-specific reduction in histone acetylation, primarily affecting H3K27ac levels.[7][8] This document provides detailed protocols for researchers to accurately measure these epigenetic changes using standard molecular biology techniques.

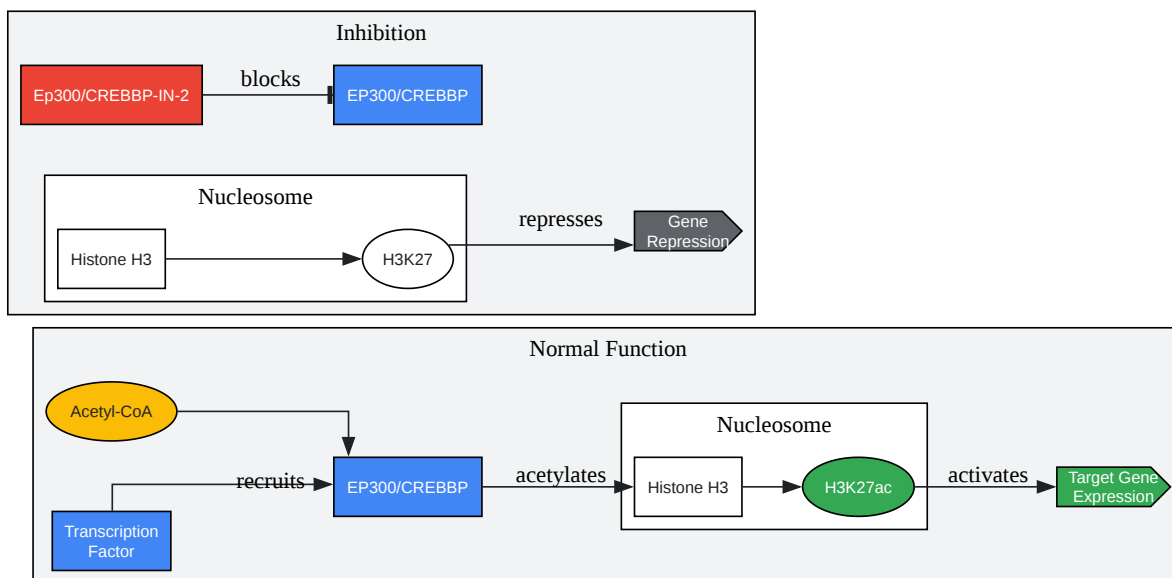
Data Presentation

The primary effect of treating cells with an EP300/CREBBP inhibitor is the reduction of H3K27 acetylation. The following table summarizes representative quantitative data from studies using potent EP300/CREBBP inhibitors.

Inhibitor	Cell Line	Treatment	Histone Mark	Method	Result	Reference
A-485	MLL-r AML	1 μ M, 24h	H3K27ac	Western Blot	Significant Decrease	[8]
CPI-1612	MCF7 (Breast Cancer)	50 nM, 6h	H3K27ac	ChIP-seq	>33% of peaks reduced >2-fold	[9]
Bromodomain Inhibitors	MDA-MB-453 (Breast Cancer)	2 μ mol/L	H3K27ac	ChIP-qPCR	Decrease at AR target genes	[7]

Visualizations

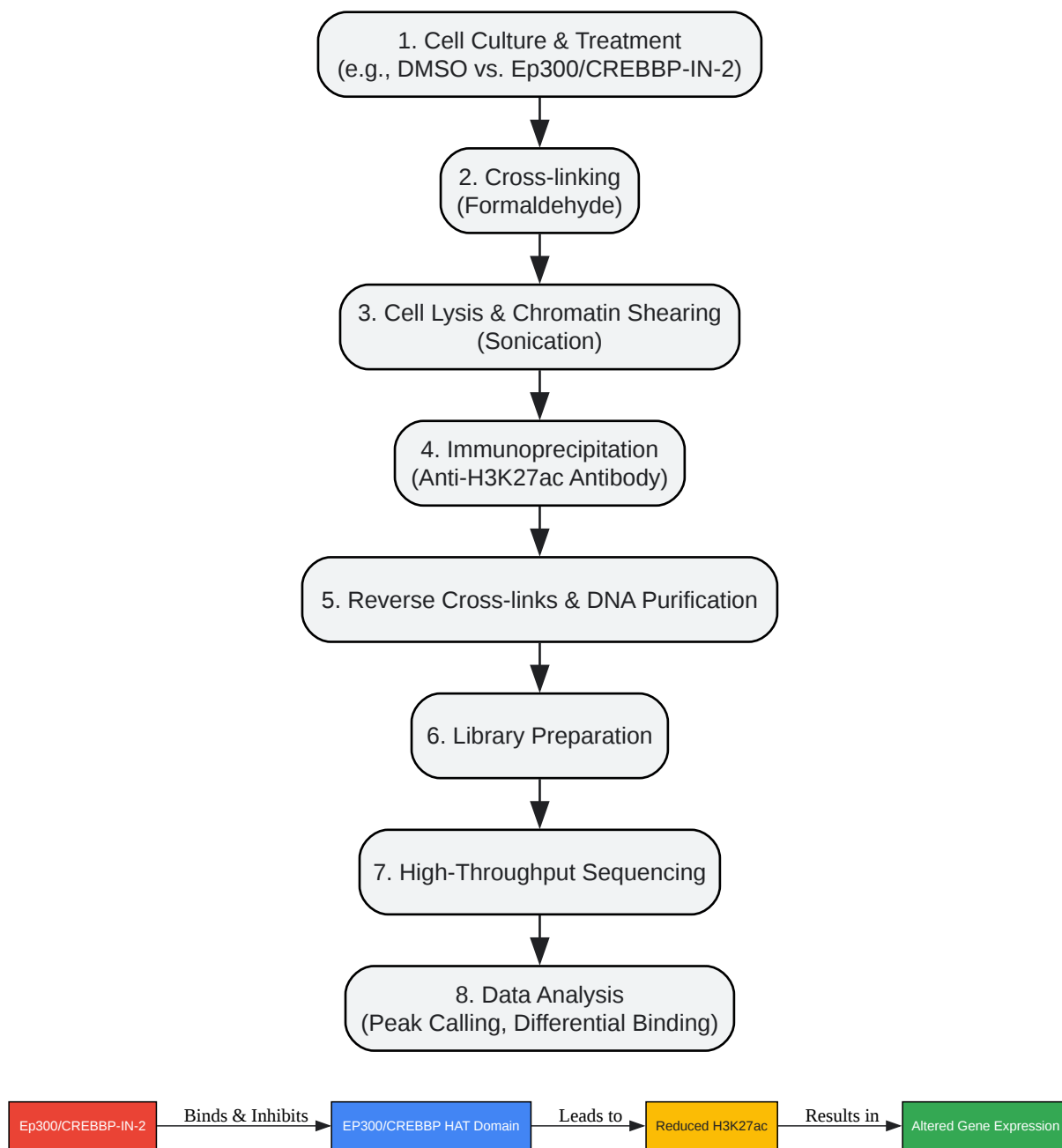
Signaling Pathway and Inhibition Mechanism



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Mechanism of EP300/CREBBP inhibition.

Experimental Workflow for ChIP-seq Analysis



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References

- 1. The Role of CREBBP/EP300 and Its Therapeutic Implications in Hematological Malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Is histone acetylation the most important physiological function for CBP and p300? | Aging [aging-us.com]
- 3. Is histone acetylation the most important physiological function for CBP and p300? | Aging [static-site-aging-prod2.impactaging.com]
- 4. Is histone acetylation the most important physiological function for CBP and p300? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Unique and Shared Epigenetic Programs of the CREBBP and EP300 Acetyltransferases in Germinal Center B Cells Reveal Targetable Dependencies in Lymphoma - PMC [pmc.ncbi.nlm.nih.gov]
- 6. abmole.com [abmole.com]
- 7. aacrjournals.org [aacrjournals.org]
- 8. The epigenetic regulators EP300/CREBBP represent promising therapeutic targets in MLL-rearranged acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 9. biorxiv.org [biorxiv.org]
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